Introduction: The Significance of 2-chloro-N-hexylacetamide

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Compound of Interest

Compound Name:	*2-chloro-N-hexylacetamide*
CAS No.:	*5326-81-8*
Cat. No.:	*B1360268*

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2-chloro-N-hexylacetamide belongs to the class of α-haloacetamides, which are widely recognized as versatile building blocks in organic synthesis. The presence of a reactive C-Cl bond, an amide linkage, and a lipophilic hexyl chain makes this molecule a precursor for a diverse range of more complex structures. In drug development, such motifs are frequently used to introduce specific pharmacophores, modulate lipophilicity, or act as covalent binders to biological targets.

A thorough characterization of the physical properties of a novel or sparsely documented compound like **2-chloro-N-hexylacetamide** is a non-negotiable prerequisite for its effective use. Properties such as melting point, boiling point, and solubility are critical for:

- Purity Assessment: A sharp, well-defined melting point is a primary indicator of a pure crystalline solid.
- Reaction Condition Design: Knowledge of boiling and melting points is essential for setting appropriate temperatures for reactions and distillations.

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- Formulation and Drug Delivery: Solubility data in various solvents are fundamental to designing suitable formulations for biological screening and therapeutic delivery.

This guide provides the necessary theoretical grounding and practical protocols to empower researchers to confidently synthesize and characterize **2-chloro-N-hexylacetamide**.

Synthesis and Purification: Establishing a Verifiable Starting Point

To study a compound's properties, one must first obtain a pure sample. The most direct and common method for synthesizing N-substituted acetamides is the acylation of a primary amine with an acyl chloride.[1][2]

Causality of Experimental Design

The chosen synthesis (Figure 1) involves the reaction of hexylamine with chloroacetyl chloride.

- Amine Selection: Hexylamine provides the N-hexyl group. An excess of the amine (2.1 equivalents) is used. One equivalent acts as the nucleophile, while the second equivalent serves as a base to neutralize the hydrochloric acid (HCl) byproduct generated during the reaction.[2] This in-situ neutralization is often simpler than using an external tertiary amine base, which would require an additional separation step.

- Solvent Choice: Acetonitrile is selected as the solvent due to its aprotic nature and ability to dissolve both reactants. It does not interfere with the acylation reaction.

- Workup Procedure: The workup is designed to systematically remove byproducts. An acidic wash (HCl) removes the excess hexylamine and the hexylammonium chloride salt. A basic wash (sodium carbonate) removes any residual acidic impurities.

Detailed Synthesis Protocol

Materials:

- Hexylamine (2.1 equivalents)

- Chloroacetyl chloride (1.0 equivalent)

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- Acetonitrile (anhydrous)
- Ethyl acetate
- 1.2 M Hydrochloric acid (aq)
- 1 M Sodium carbonate (aq)
- Magnesium sulfate (anhydrous)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve chloroacetyl chloride (1.0 equiv) in anhydrous acetonitrile (1 mL per mmol of acyl chloride).
- Cool the solution to approximately 15°C using a water bath.
- In a separate flask, dissolve hexylamine (2.1 equiv) in anhydrous acetonitrile (1 mL per mmol of acyl chloride).
- Add the hexylamine solution dropwise to the stirred chloroacetyl chloride solution, maintaining the temperature at ~15°C.
- After the addition is complete, remove the cooling bath and allow the reaction to stir at room temperature for 1-2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, dilute the reaction mixture with ethyl acetate (2 mL per mmol of acyl chloride).
- Transfer the mixture to a separatory funnel and wash with 1.2 M HCl (aq).[2]
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers and wash with 1 M sodium carbonate (aq).[2]

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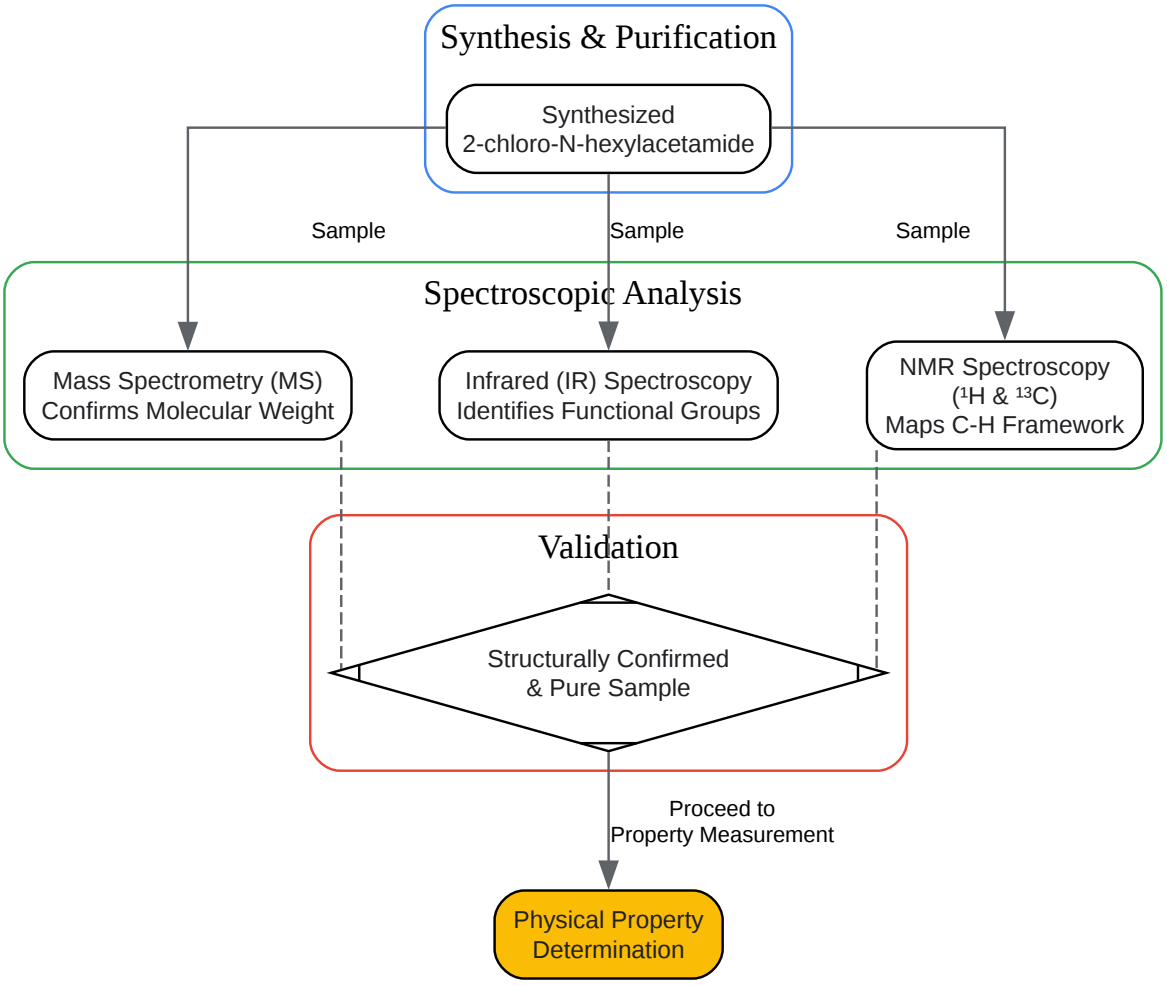
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.

- Purify the crude **2-chloro-N-hexylacetamide** by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to obtain a pure, crystalline solid.[3]

Structural Elucidation and Purity Assessment

Before measuring physical properties, the chemical identity and purity of the synthesized compound must be rigorously confirmed. A multi-spectroscopic approach provides a self-validating system for structural confirmation.[4][5]



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Caption: Workflow for sample validation before physical property measurement.

Mass Spectrometry (MS)

- Objective: To determine the molecular weight of the compound and confirm its elemental composition.
- Expected Result: For **2-chloro-N-hexylacetamide** ($C_8H_{16}ClNO$), the expected molecular ion (M^+) will exhibit a characteristic isotopic pattern for chlorine. There will be a peak for the molecule containing ^{35}Cl and a smaller peak (approximately one-third the intensity) at M+2 for the molecule containing ^{37}Cl.

Infrared (IR) Spectroscopy

- Objective: To identify the key functional groups present in the molecule.
- Expected Absorptions:
  - N-H Stretch: A sharp to moderately broad peak around 3300-3500 cm^{-1}.
  - C-H Stretch (Aliphatic): Multiple sharp peaks in the 2850-3000 cm^{-1} region.
  - C=O Stretch (Amide I band): A strong, sharp peak around 1650-1700 cm^{-1}.
  - N-H Bend (Amide II band): A peak around 1550 cm^{-1}.
  - C-Cl Stretch: A peak in the fingerprint region, typically 600-800 cm^{-1}.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the carbon-hydrogen framework of the molecule, providing definitive structural proof.
- Expected ^1H NMR Signals:
  - A singlet for the two protons of the $-CH_2Cl$ group.
  - A triplet for the three protons of the terminal $-CH_3$ group.

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- Multiplets for the various -CH_2- groups of the hexyl chain.
- A broad signal for the N-H proton.

- Expected ^{13}C NMR Signals: Distinct signals for each of the eight unique carbon atoms in the molecule.

Core Physical Properties: Experimental Determination

The following protocols are standard methodologies for determining the primary physical properties of a newly synthesized organic solid.

Molecular Weight and Formula

- Method: Calculated from the chemical formula and confirmed by High-Resolution Mass Spectrometry (HRMS).
- Rationale: Calculation provides the theoretical exact mass. HRMS provides an experimentally measured mass with high precision, allowing for the unambiguous determination of the elemental formula.
- Calculated Values for $C_8H_{16}ClNO$:
  - Molecular Formula: $C_8H_{16}ClNO$
  - Molecular Weight: 177.67 g/mol

Melting Point

- Significance: The melting point is a highly sensitive indicator of purity. A pure crystalline solid will have a sharp melting range (0.5-1.0°C), whereas impurities will cause a depression and broadening of the melting range.
- Experimental Protocol:
  - Ensure the synthesized **2-chloro-N-hexylacetamide** is completely dry and finely powdered.

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- Pack a small amount of the sample into a capillary tube to a height of 1-2 mm.[6]
- Place the capillary tube in a calibrated melting point apparatus.
- Heat the sample rapidly to about 15-20°C below the expected melting point.
- Decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts (the end of the melting range).
- Perform the measurement in triplicate for accuracy.

Solubility

- Significance: Solubility dictates the choice of solvents for reactions, purification (recrystallization), and biological assays. The "like dissolves like" principle is a key predictor. **2-chloro-N-hexylacetamide** has a polar amide head and a nonpolar hexyl tail, suggesting mixed solubility.
- Experimental Protocol (Qualitative):[5][7]
  - Prepare a series of labeled test tubes, each containing 1 mL of a different solvent (e.g., Water, Ethanol, Acetone, Dichloromethane, Hexane).
  - To each test tube, add approximately 20-30 mg of **2-chloro-N-hexylacetamide**.
  - Vigorously shake or vortex each tube for 30-60 seconds.
  - Observe and record whether the solid completely dissolves. Classify as 'soluble,' 'partially soluble,' or 'insoluble.'
  - For aqueous solubility, test the pH of the solution with litmus paper to check for any hydrolysis that might affect solubility.[8]

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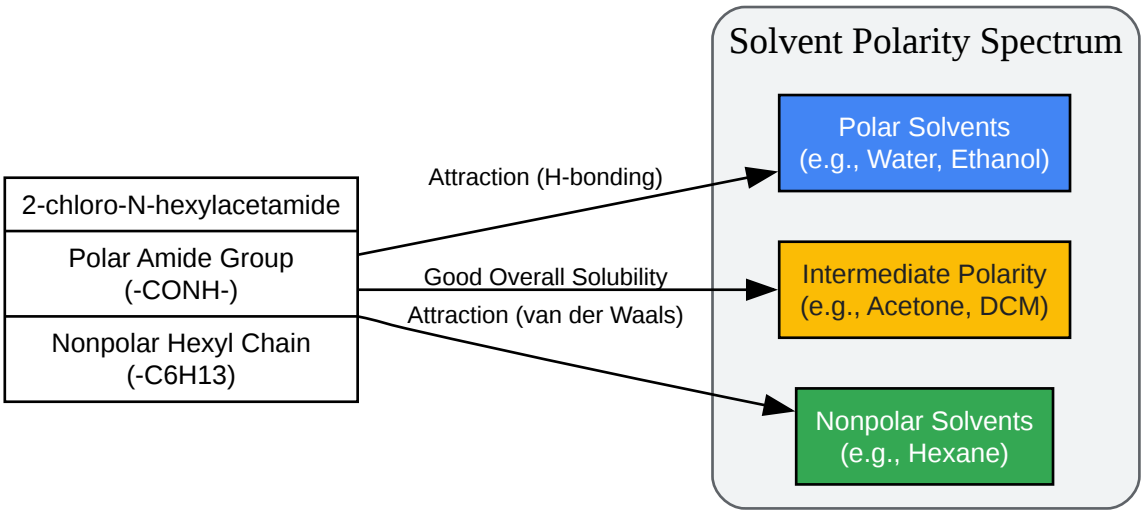

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Caption: Predicted solubility based on molecular structure.

Data Summary Table

The following table summarizes the core physical properties of **2-chloro-N-hexylacetamide** based on theoretical calculations and the outcomes of the described experimental protocols.

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Physical Property	Value / Observation	Method
Chemical Formula	$C_8H_{16}ClNO$	-
Molecular Weight	177.67 g/mol	Calculation / Mass Spectrometry
Appearance	White to off-white crystalline solid	Visual Inspection
Melting Point	To be determined experimentally	Capillary Melting Point Apparatus
Boiling Point	To be determined experimentally	Distillation (under vacuum)
Density	To be determined experimentally	Pycnometry
Solubility		
Water	Predicted to be sparingly soluble/insoluble	Qualitative Test
Ethanol	Predicted to be soluble	Qualitative Test
Dichloromethane	Predicted to be soluble	Qualitative Test
Hexane	Predicted to be sparingly soluble	Qualitative Test

Safety and Handling

Based on safety data for analogous compounds like 2-chloroacetamide, **2-chloro-N-hexylacetamide** should be handled with care.[9] It is predicted to be toxic if swallowed and may cause skin and eye irritation.[10][11]

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area or a chemical fume hood. Avoid creating dust.

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- Storage: Store in a tightly sealed container in a cool, dry place away from strong oxidizing agents.

Conclusion

This guide establishes a comprehensive framework for the synthesis and physical characterization of **2-chloro-N-hexylacetamide**. By following the detailed protocols for synthesis, purification, spectroscopic identification, and property measurement, researchers can obtain a reliable and well-documented sample. This foundational data is indispensable for the successful application of this versatile chemical intermediate in drug discovery, medicinal chemistry, and broader synthetic applications. The emphasis on a self-validating workflow ensures that subsequent research is built upon a foundation of high scientific integrity.

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